

# Application Note: Mass Spectrometry Analysis of 3-Hydroxy-4-methylbenzoic Acid

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Compound of Interest		
Compound Name:	3-Hydroxy-4-methylbenzoic acid	
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## **Abstract**

This document provides a detailed analysis of the mass spectrometry fragmentation pattern of **3-Hydroxy-4-methylbenzoic acid**, a key intermediate in various synthetic and metabolic pathways. Understanding its fragmentation behavior is crucial for its accurate identification and quantification in complex matrices. This note outlines the primary fragmentation pathways under electron ionization (EI) conditions and provides a comprehensive protocol for its analysis using modern mass spectrometry techniques.

## Introduction

**3-Hydroxy-4-methylbenzoic acid** (C<sub>8</sub>H<sub>8</sub>O<sub>3</sub>, Molar Mass: 152.15 g/mol) is an aromatic carboxylic acid with applications in the synthesis of pharmaceuticals and other fine chemicals. Mass spectrometry is a powerful analytical technique for the structural elucidation and quantification of such small molecules. This application note details the characteristic fragmentation pattern of **3-Hydroxy-4-methylbenzoic acid** observed in mass spectrometry, providing researchers with the necessary information for its unambiguous identification.

# **Mass Spectrometry Fragmentation Pattern**

Under electron ionization (EI), **3-Hydroxy-4-methylbenzoic acid** undergoes characteristic fragmentation, leading to a series of diagnostic ions. The molecular ion [M]+• is observed at







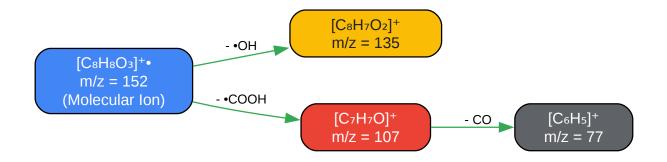
m/z 152. The primary fragmentation pathways involve the loss of the hydroxyl and carboxyl functional groups, which are typical for aromatic carboxylic acids.[1]

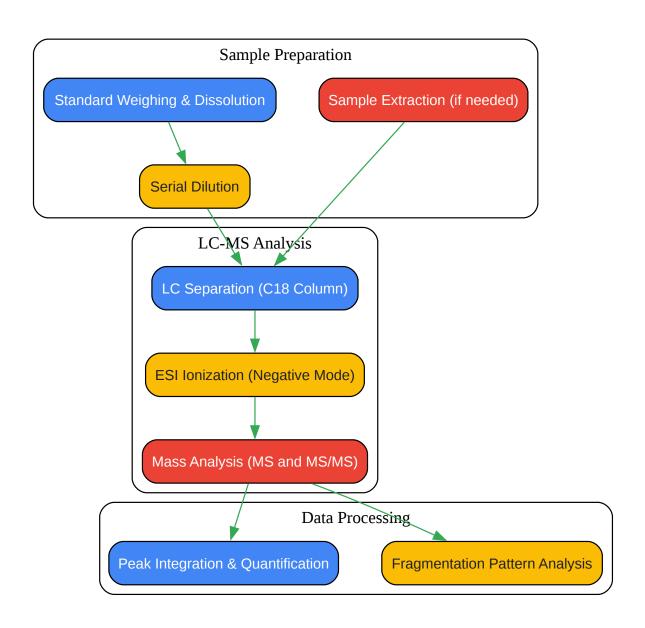
The key fragmentation steps are:

- Loss of a hydroxyl radical (•OH): The molecular ion can lose a hydroxyl radical from the carboxylic acid group, resulting in the formation of a stable acylium ion at m/z 135.[2]
- Loss of a carboxyl radical (•COOH): A significant fragmentation pathway is the cleavage of the C-C bond between the aromatic ring and the carboxyl group, leading to the loss of a carboxyl radical and the formation of an ion at m/z 107.[1][2]
- Formation of the phenyl cation: Further fragmentation of the aromatic ring-containing ions can lead to the formation of the phenyl cation at m/z 77.[2]

The proposed fragmentation pathway is illustrated in the diagram below.







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### References

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